

Safeguarding Your Research: A Guide to Handling (R)-2-Amino-2-cyclopentylacetic Acid

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Compound of Interest

Compound Name: (R)-2-Amino-2-cyclopentylacetic acid

Cat. No.: B555626

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For Immediate Implementation: This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(R)-2-Amino-2-cyclopentylacetic acid**. Adherence to these guidelines is essential for ensuring a safe laboratory environment and the integrity of your research.

(R)-2-Amino-2-cyclopentylacetic acid is a compound that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed, and can cause skin and eye irritation, as well as respiratory irritation.^[1] The following procedures outline the necessary personal protective equipment (PPE), operational plans, and disposal methods to minimize risk.

Essential Safety and Handling Data

While specific occupational exposure limits for **(R)-2-Amino-2-cyclopentylacetic acid** are not readily available, the following table summarizes its known hazards and recommended safety measures.

Parameter	Information	Source
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]
Signal Word	Warning	
Appearance	White to off-yellow powder or crystals	
Storage	Keep in a dark place, inert atmosphere, at room temperature.	

Personal Protective Equipment (PPE)

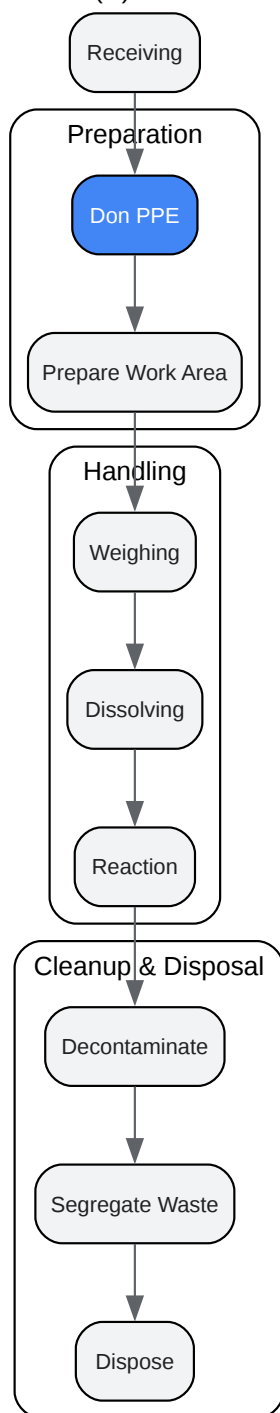
A comprehensive PPE strategy is the first line of defense against accidental exposure. The following equipment is mandatory when handling **(R)-2-Amino-2-cyclopentylacetic acid**.

Protection Type	Specific Recommendations	Standard/Source
Eye and Face Protection	Wear chemical safety goggles or a face shield.	OSHA 29 CFR 1910.133 / EN 166
Skin Protection	Wear impervious gloves (e.g., Nitrile rubber) and a lab coat.	General Laboratory Practice
Respiratory Protection	Use a NIOSH-approved respirator if ventilation is inadequate or if dust is generated.	General Laboratory Practice
Hand Protection	Chemical-resistant gloves are required. Inspect gloves prior to use and use proper removal technique.	[2]

Operational Plan for Safe Handling

A systematic approach to handling **(R)-2-Amino-2-cyclopentylacetic acid** is crucial from receipt to disposal. The following workflow outlines the necessary steps to maintain a safe laboratory environment.

Safe Handling Workflow for (R)-2-Amino-2-cyclopentylacetic Acid

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References

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- 2. angenechemical.com [angenechemical.com]
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